

hCAIX-IN-18: A Technical Overview of its Inhibition Constant and Associated Methodologies

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Compound of Interest

Compound Name: hCAIX-IN-18

Cat. No.: B15573962

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This technical guide provides an in-depth analysis of **hCAIX-IN-18**, a potent inhibitor of human carbonic anhydrase IX (hCAIX). The document is intended for researchers, scientists, and professionals in the field of drug development and cancer biology. It details the inhibitory constant (K_i) of **hCAIX-IN-18** for hCAIX, the experimental protocols for its determination, and the relevant signaling pathways.

Quantitative Inhibition Data

hCAIX-IN-18 has been characterized as a potent inhibitor of several human carbonic anhydrase isoforms. The inhibitory constants (K_i) are summarized in the table below. Notably, **hCAIX-IN-18** exhibits a K_i of 43.0 nM for hCAIX.^{[1][2]}

Isoform	Ki (nM)
hCAI	3.5[1][2]
hCAII	9.4[1][2]
hCAIX	43.0[1][2]
hCAXII	8.2[1][2]

Experimental Protocol: Determination of Inhibitory Constant (Ki)

The Ki values for **hCAIX-IN-18** were determined using a stopped-flow CO₂ hydration assay. This method measures the enzymatic activity of carbonic anhydrase by observing the pH change resulting from the hydration of CO₂.

Materials:

- Recombinant human carbonic anhydrase isoforms (hCAI, hCAII, hCAIX, hCAXII)
- **hCAIX-IN-18**
- CO₂-saturated solution
- Buffer solution (e.g., TRIS or HEPES)
- pH indicator dye
- Stopped-flow spectrophotometer

Procedure:

- Enzyme and Inhibitor Preparation: Solutions of the recombinant human carbonic anhydrase isoforms and **hCAIX-IN-18** are prepared in the appropriate buffer.
- Assay Execution: The enzyme and inhibitor are pre-incubated to allow for binding.

- The enzyme-inhibitor solution is rapidly mixed with a CO₂-saturated solution in the stopped-flow instrument.
- Data Acquisition: The change in absorbance of the pH indicator dye is monitored over time, reflecting the rate of the CO₂ hydration reaction.
- Data Analysis: The initial rates of the enzymatic reaction are determined at various inhibitor concentrations.
- The K_i value is then calculated by fitting the data to the Morrison equation for tight-binding inhibitors.

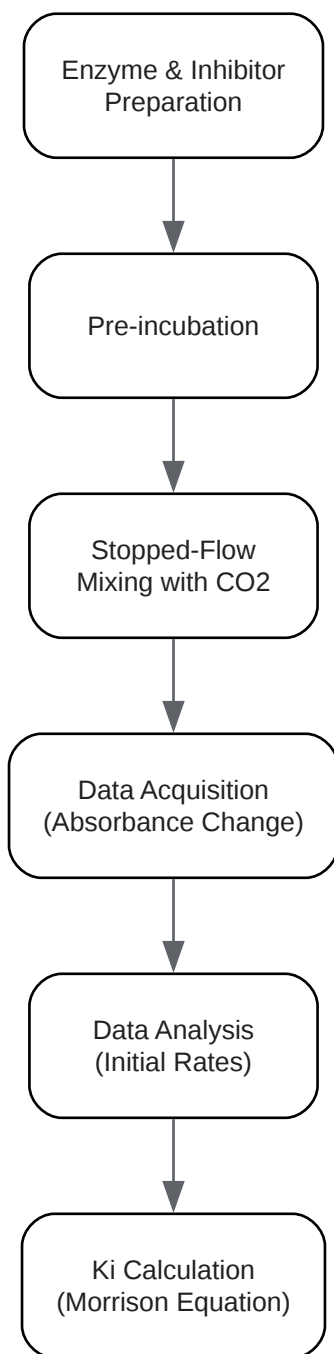
Signaling Pathways and Mechanism of Action

Carbonic anhydrase IX is a transmembrane enzyme that plays a crucial role in pH regulation in the tumor microenvironment. Its expression is primarily induced by hypoxia through the hypoxia-inducible factor-1 α (HIF-1 α) signaling pathway.

Under hypoxic conditions, HIF-1 α is stabilized and translocates to the nucleus, where it activates the transcription of target genes, including CA9, the gene encoding for hCAIX. hCAIX then catalyzes the reversible hydration of carbon dioxide to bicarbonate and protons. This enzymatic activity contributes to the acidification of the extracellular space while maintaining a neutral or slightly alkaline intracellular pH, which promotes cancer cell survival, proliferation, and invasion.

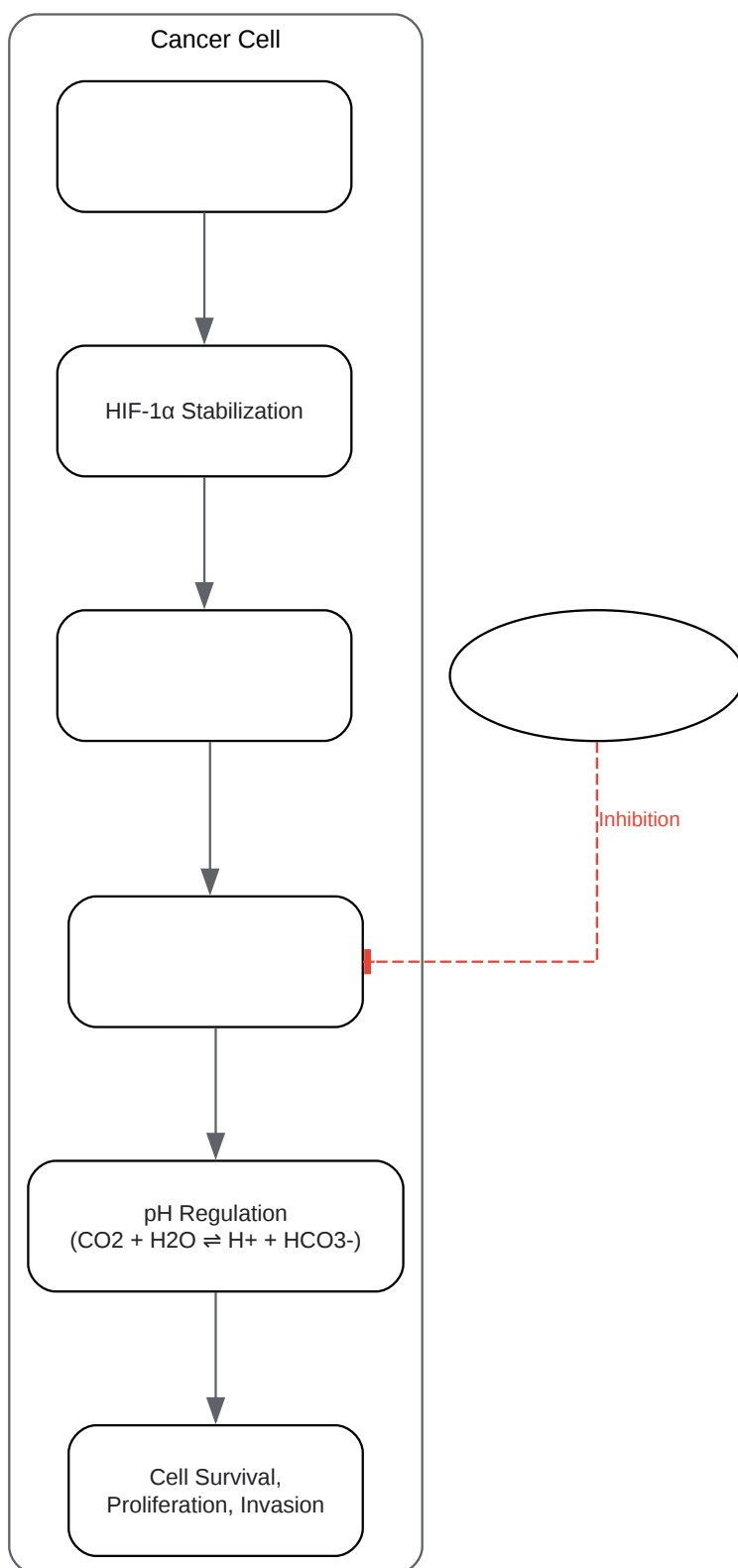
Inhibition of hCAIX by compounds such as **hCAIX-IN-18** disrupts this pH-regulating mechanism. This can lead to an increase in intracellular acidity and a decrease in extracellular acidity, thereby creating a less favorable environment for tumor growth and potentially increasing the efficacy of certain chemotherapies.

Below are diagrams illustrating the experimental workflow for K_i determination and the signaling pathway of hCAIX.



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Ki Determination Workflow



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hCAIX Signaling Pathway and Inhibition

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References

- 1. Synthesis and biological investigation of new carbonic anhydrase IX (CAIX) inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Measuring carbonic anhydrase activity in alpha-carboxysomes using stopped-flow - PubMed [pubmed.ncbi.nlm.nih.gov]
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